

# Application Notes and Protocols for Dyeing Wool with Acid Brown 75

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## Compound of Interest

Compound Name: C.I. Acid brown 75

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These application notes provide a detailed experimental procedure for the dyeing of wool fibers with Acid Brown 75 (C.I. 34905), a polyazo acid dye. The protocols outlined below are intended for research and development purposes, offering a standardized method to achieve consistent and reproducible results.

## Overview

Acid Brown 75 is an anionic dye commonly used in the textile industry for dyeing protein-based fibers such as wool and silk, as well as synthetic polyamides.<sup>[1]</sup> Its application to wool involves the formation of ionic bonds between the sulfonic acid groups of the dye molecule and the protonated amino groups of the wool fiber under acidic conditions.<sup>[2][3]</sup> The dyeing process is typically carried out at an elevated temperature to facilitate dye penetration and fixation.<sup>[3][4]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative parameters for the experimental protocol.

Table 1: Reagent and Material Specifications

Parameter	Value/Description
Wool Fabric	100% scoured merino wool
Dye	Acid Brown 75 (C.I. 34905)[5]
Acid	Acetic Acid (Glacial) or Citric Acid
Leveling Agent	Glauber's Salt (Sodium Sulfate, anhydrous)
Wetting Agent	Non-ionic surfactant (e.g., Synthrapol)[6]
Liquor Ratio	40:1 (bath volume to fabric weight)

Table 2: Experimental Conditions

Parameter	Value
Dye Concentration (% owf)	2.0%
Glauber's Salt Concentration (% owf)	10.0%
Acetic Acid Concentration (% owf*)	3.0%
Initial pH	4.0 - 4.5
Initial Temperature	40°C
Rate of Temperature Rise	2°C / minute
Final Temperature	98°C
Dyeing Time at Final Temperature	60 minutes
Rinsing Temperature	40°C and then Cold

\*% owf: on the weight of the fabric

## Experimental Protocols

This section details the step-by-step methodology for dyeing wool with Acid Brown 75.

### Pre-treatment of Wool Fabric

- **Scouring:** The wool fabric should be scoured prior to dyeing to remove any impurities, oils, and waxes that may hinder uniform dye uptake. This can be achieved by washing the fabric in a solution containing a non-ionic detergent (e.g., 0.5 g/L Synthrapol) at 50-60°C for 30 minutes.
- **Rinsing:** Thoroughly rinse the scoured fabric with warm water and then cold water to remove any residual detergent.
- **Wetting:** Before introducing the fabric to the dyebath, it should be thoroughly wetted in water for at least 30 minutes to ensure even dye penetration.

## Dyebath Preparation

- Calculate the required amounts of Acid Brown 75, Glauber's salt, and acetic acid based on the weight of the dry wool fabric and the parameters in Table 2.
- In a stainless steel or enamel dye pot, prepare the dyebath by adding the required volume of water to achieve a 40:1 liquor ratio.
- Dissolve the pre-weighed Glauber's salt in the dyebath.
- In a separate container, make a paste of the Acid Brown 75 powder with a small amount of warm water, and then dissolve it completely by adding more hot water. Add the dissolved dye solution to the dyebath and stir well.
- Slowly add the calculated amount of acetic acid to the dyebath to achieve a pH of 4.0-4.5.<sup>[7]</sup>  
<sup>[8]</sup> The pH should be checked with a calibrated pH meter.

## Dyeing Procedure

- Introduce the pre-wetted wool fabric into the dyebath at an initial temperature of 40°C.
- Agitate the fabric gently and continuously for 10 minutes to ensure even distribution of the dye.
- Increase the temperature of the dyebath to 98°C at a rate of 2°C per minute.<sup>[9]</sup><sup>[10]</sup>

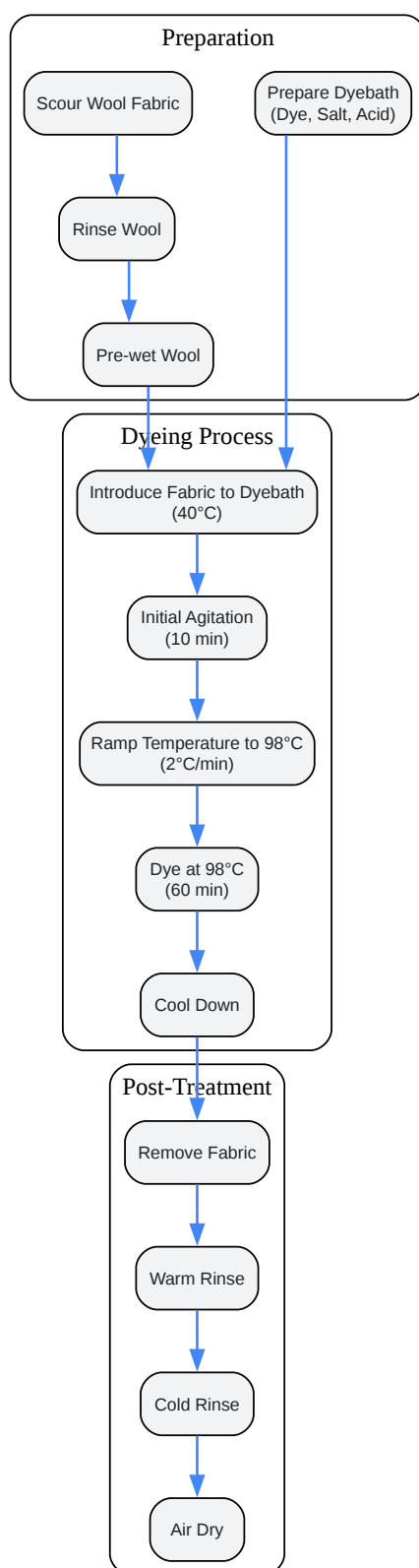
- Maintain the temperature at 98°C for 60 minutes, continuing to agitate the fabric gently at regular intervals to prevent uneven dyeing.[\[3\]](#)
- After 60 minutes, turn off the heat and allow the dyebath to cool down gradually.

## Post-treatment

- Once the dyebath has cooled to approximately 50°C, remove the dyed fabric.
- Rinse the fabric thoroughly with warm water (around 40°C) until the water runs clear.
- Perform a final rinse with cold water.
- Gently squeeze the excess water from the fabric (do not wring) and allow it to air dry flat, away from direct sunlight.

## Visualization

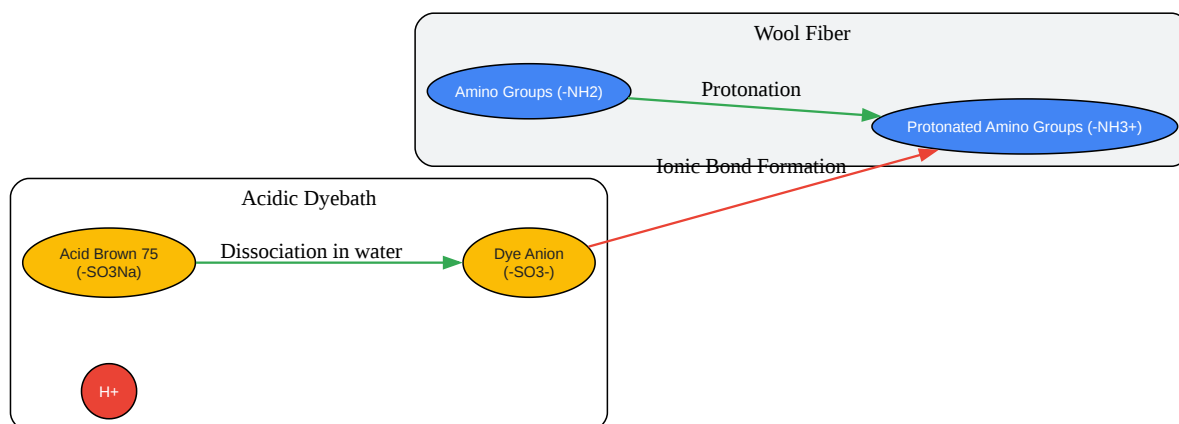
### Experimental Workflow



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Caption: Experimental workflow for dyeing wool with Acid Brown 75.

## Signaling Pathway of Dye-Fiber Interaction



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Caption: Simplified signaling pathway of Acid Brown 75 interaction with wool fiber.

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- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing Wool with Acid Brown 75]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364392#experimental-procedure-for-dyeing-wool-with-acid-brown-75]

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